

MIPS-21335: Application Notes and Protocols for Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and essential data for the use of **MIPS-21335**, a potent inhibitor of Phosphoinositide 3-kinase Class II Alpha (PI3KC2 α), in cell culture applications. This document is intended to guide researchers in the effective use of **MIPS-21335** for investigating cellular processes regulated by PI3KC2 α .

Introduction

MIPS-21335 is a selective inhibitor of PI3KC2 α with a reported IC50 of 7 nM.[1] It also exhibits inhibitory activity against other kinases, including PI3KC2 β , p110 α , p110 β , and p110 δ , at higher concentrations.[1] Primarily recognized for its antithrombotic effects, MIPS-21335 is a valuable tool for studying the role of PI3KC2 α in various cellular signaling pathways, including vesicle trafficking, endocytosis, and cell migration.[2]

Data Presentation Kinase Inhibitory Profile



Kinase Target	IC50 (nM)
ΡΙ3ΚC2α	7
РІЗКС2β	43
p110α	140
p110β	386
ρ110δ	742
Data sourced from MedchemExpress.[1]	

Physical and Chemical Properties

Property	Value
Molecular Weight	487.47 g/mol
Formula	C24H21N7O5
Appearance	Solid
Color	Off-white to light yellow
CAS Number	2569296-51-9
Data sourced from MedchemExpress.[1]	

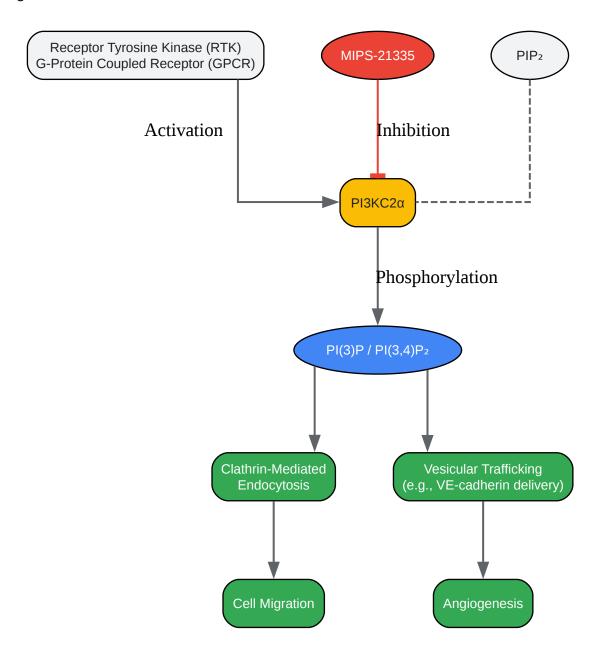
Solubility and Storage

Solvent	Solubility	Storage of Stock Solution
DMSO	25 mg/mL (51.29 mM; requires ultrasonic)	-80°C for up to 6 months; -20°C for up to 1 month.
Note: It is highly recommended		
to use newly opened,		
anhydrous DMSO as the		
compound is hygroscopic.		
Aliquot stock solutions to avoid		
repeated freeze-thaw cycles.		



Signaling Pathway

The PI3KC2 α signaling pathway is integral to several cellular functions. **MIPS-21335**, by inhibiting PI3KC2 α , can modulate these downstream events.



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Caption: PI3KC2α signaling pathway and the inhibitory action of MIPS-21335.

Experimental Protocols



Preparation of Stock and Working Solutions

4.1.1. Materials:

- MIPS-21335 solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Ultrasonic bath

4.1.2. Protocol for 10 mM Stock Solution:

- Briefly centrifuge the vial of MIPS-21335 to ensure the solid is at the bottom.
- Aseptically, add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration (e.g., for 1 mg of MIPS-21335 with a MW of 487.47, add 205.14 μL of DMSO).
- To aid dissolution, sonicate the solution in an ultrasonic bath until the compound is fully dissolved.
- Aliquot the 10 mM stock solution into sterile, single-use microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

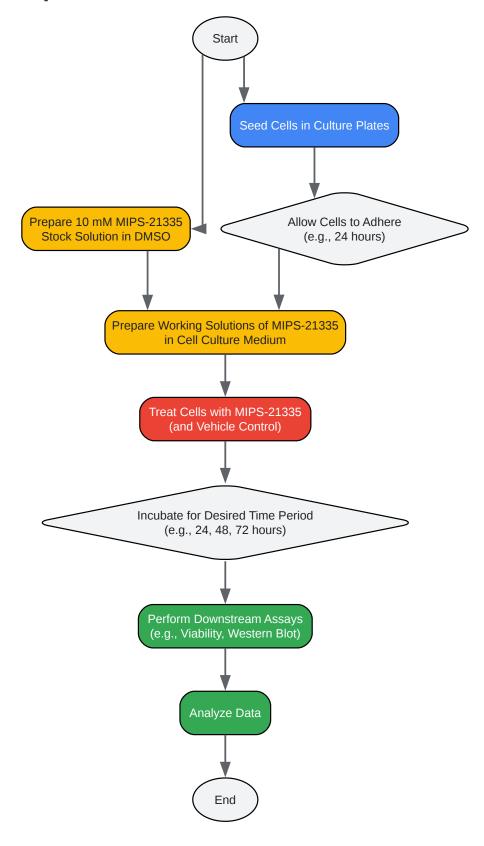
4.1.3. Preparation of Working Solutions:

- On the day of the experiment, thaw a single aliquot of the 10 mM MIPS-21335 stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium.
- It is crucial to vortex the diluted solution immediately and thoroughly to prevent precipitation.
- The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final



concentration of DMSO) should always be included in experiments.

General Experimental Workflow for Cell Culture





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Caption: General experimental workflow for using MIPS-21335 in cell culture.

Cell Viability Assay (e.g., MTT Assay)

This protocol provides a general framework for assessing the effect of **MIPS-21335** on cell proliferation and viability.

4.3.1. Materials:

- Cultured cells of interest
- 96-well cell culture plates
- MIPS-21335 working solutions
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- Plate reader

4.3.2. Protocol:

- Seed cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
- Remove the culture medium and replace it with fresh medium containing various concentrations of MIPS-21335 (e.g., 0.1, 1, 10 μM) and a vehicle control (DMSO).
- Incubate the plate for the desired time points (e.g., 24, 48, 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours at 37°C, allowing viable cells to form formazan crystals.
- Carefully remove the medium and add the solubilization solution to dissolve the formazan crystals.



- Measure the absorbance at the appropriate wavelength using a plate reader.
- Calculate cell viability as a percentage relative to the vehicle-treated control cells.

Western Blot Analysis of PI3KC2α Pathway Inhibition

This protocol can be used to assess the effect of **MIPS-21335** on the phosphorylation status of downstream effectors of the PI3K pathway, such as Akt.

4.4.1. Materials:

- Cultured cells of interest
- 6-well cell culture plates
- MIPS-21335 working solutions
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Primary antibodies (e.g., anti-phospho-Akt, anti-total-Akt)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate and imaging system

4.4.2. Protocol:

- Seed cells in 6-well plates and allow them to grow to 70-80% confluency.
- Treat the cells with the desired concentrations of MIPS-21335 and a vehicle control for the specified time.
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the lysates.
- Perform SDS-PAGE and transfer the proteins to a PVDF membrane.
- Block the membrane and incubate with the primary antibody overnight at 4°C.



- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify band intensities and normalize the phosphorylated protein levels to the total protein levels.

Stability and Troubleshooting

- Stability in Media: The stability of MIPS-21335 in cell culture media has not been extensively reported. For long-term experiments (>24 hours), it is advisable to replace the medium with freshly prepared MIPS-21335-containing medium at regular intervals to ensure a consistent concentration.
- Precipitation: If precipitation is observed upon dilution of the DMSO stock into the aqueous cell culture medium, try preparing an intermediate dilution in the medium before making the final dilution. Ensure vigorous mixing immediately after adding the compound to the medium.
- Off-Target Effects: Be aware of the potential for off-target effects at higher concentrations of MIPS-21335, as it can inhibit other PI3K isoforms. It is recommended to use the lowest effective concentration and consider using other inhibitors as controls if necessary.

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